

Droxidopa-13C6: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Droxidopa-13C6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Droxidopa-13C6**. The information presented here is crucial for maintaining the integrity, purity, and potency of this isotopically labeled compound in research and development settings. The stability data is primarily based on studies conducted on its unlabeled counterpart, Droxidopa, as their chemical properties are expected to be analogous.

Chemical Information

Identifier	Value
Chemical Name	(2S,3R)-2-Amino-3-(3,4-dihydroxyphenyl-1,2,3,4,5,6-13C6)-3-hydroxypropanoic acid
Synonyms	L-threo-Droxidopa-13C6, L-DOPS-13C6
Molecular Formula	¹³ C ₆ C ₃ H ₁₁ NO ₅
Molecular Weight	219.12 g/mol

Recommended Storage Conditions

Proper storage is essential to prevent degradation and ensure the long-term stability of **Droxidopa-13C6**. Based on available data for Droxidopa, the following conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Store at controlled room temperature, 20°C to 25°C (68°F to 77°F). Excursions are permitted between 15°C and 30°C (59°F and 86°F).[1] For long-term storage, -20°C is also suggested.	Droxidopa is susceptible to thermal degradation.[2][3] Storing at controlled or reduced temperatures minimizes the rate of heat-induced decomposition.
Humidity	Store in a dry place. Avoid high humidity.	Droxidopa is known to be hygroscopic. Exposure to moisture can lead to physical changes and potentially chemical degradation.
Light	Dispense and store in a tight, light-resistant container.[1]	While studies indicate Droxidopa is resistant to white light and UV light exposure for up to 72 hours, protection from light is a standard precaution for photosensitive functional groups like catechols.[2][3]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) if possible for long-term storage, although not strictly required for short-term handling.	The catechol moiety is susceptible to oxidation, though forced oxidation studies with hydrogen peroxide did not show significant degradation.[2][3]
Solution Stability	Solutions of Droxidopa have been found to be stable for at least 12 hours when stored at 5°C.[2][3]	For optimal reproducibility in analytical experiments, freshly prepared solutions are recommended.

Stability Profile and Degradation

Forced degradation studies on Droxidopa provide critical insights into its inherent stability. These studies intentionally expose the drug substance to harsh conditions to identify potential degradation pathways and products.

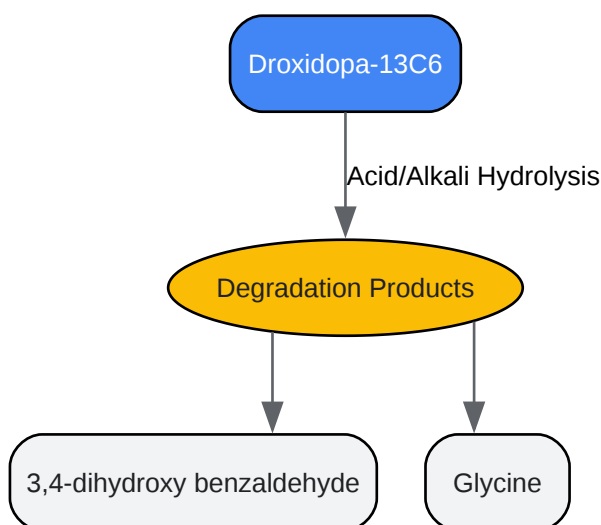
Summary of Forced Degradation Studies

The following table summarizes the stability of Droxidopa under various stress conditions.

Stress Condition	Observation	Degradation Products Identified
Acid Hydrolysis	Susceptible to degradation.[2] [3]	3,4-dihydroxy benzaldehyde, Glycine[2]
Alkaline Hydrolysis	Susceptible to degradation.[2] [3]	3,4-dihydroxy benzaldehyde, Glycine[2]
Thermal Degradation	Susceptible to degradation at 105°C.[2][3]	Minor unspecified degradation impurities observed.[2]
Oxidative Degradation	Resistant to degradation with 3% H ₂ O ₂ . [2][3]	No major degradation impurities observed.[2]
Photolytic Degradation	Resistant to white light and UV light exposure for 72 hours.[2] [3]	No major degradation impurities observed.[2]
Humidity	Susceptible to degradation under high humidity (92.5% RH) for 120 hours.[4]	Specific degradation products not detailed.

Potential Degradation Pathway

Based on the identified degradation products from hydrolysis, a potential degradation pathway for Droxidopa can be proposed.



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*Potential Hydrolytic Degradation of **Droxidopa-13C6**.*

Experimental Protocols

The following are detailed methodologies for key experiments cited in the stability assessment of Droxidopa.

Stability-Indicating HPLC Method

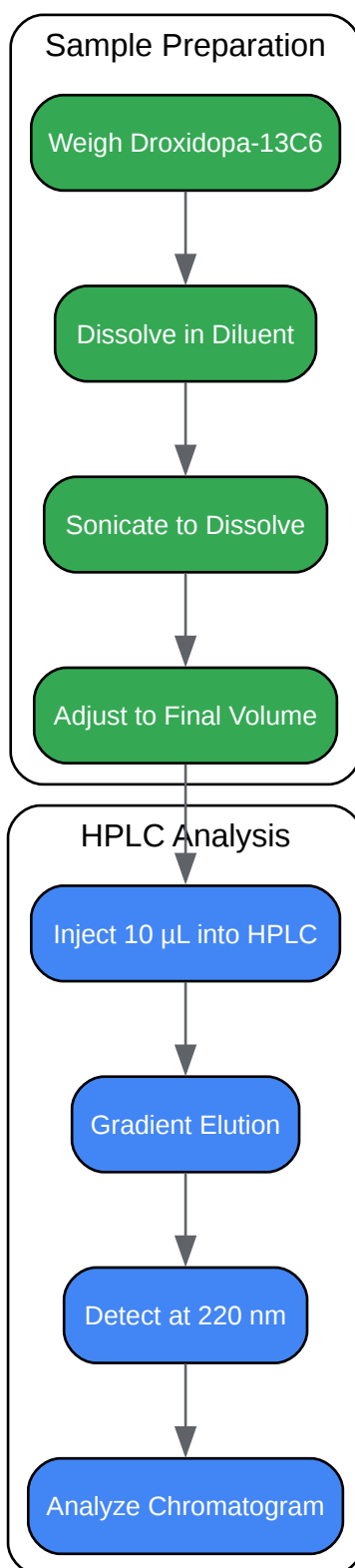
A validated high-performance liquid chromatography (HPLC) method is crucial for separating Droxidopa from its process-related impurities and degradation products.

Chromatographic Conditions:

- Instrument: Agilent 1200 series with a PDA detector or equivalent.[2]
- Column: Inert-sustain AQ-C18 (250 x 4.6 mm, 5 µm).[4]
- Mobile Phase A: 1.36 g of potassium dihydrogen phosphate and 1.0 g of an ion-pair reagent in 1000 mL of water.[4]
- Mobile Phase B: Acetonitrile.
- Gradient Program:

- Initial: 5% B
- 15 min: 5% B
- 28 min: 16% B
- 43 min: 16% B
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Column Temperature: 25°C.[\[4\]](#)
- Sample Tray Temperature: 5°C.[\[4\]](#)
- Injection Volume: 10 µL.[\[4\]](#)
- Detection Wavelength: 220 nm.[\[4\]](#)
- Runtime: 80 minutes.[\[4\]](#)

Workflow for Sample Preparation and Analysis:



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*General Workflow for HPLC Analysis of **Droxidopa-13C6**.*

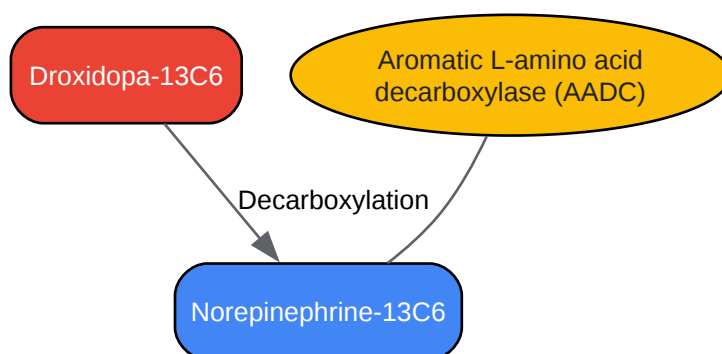
Forced Degradation (Stress Testing) Protocol

The following conditions were applied to induce degradation of Droxidopa:

- Acid Degradation: 1M HCl at 85°C for 150 minutes.[4]
- Base Degradation: 0.2M NaOH at 85°C for 15 minutes.[4]
- Oxidative Degradation: 6.0% H₂O₂ at 85°C for 60 minutes.[4]
- Thermal Degradation: Dry heat at 105°C for 120 hours.[4]
- Photolytic Degradation: Exposure to 1.2 million lux hours of white fluorescent light and 200 watt-hours/meter² of UV radiation.[4]
- Humidity Degradation: Exposure to 92.5% relative humidity at room temperature for 120 hours.[4]

Metabolic Pathway

Droxidopa is a prodrug that is converted to norepinephrine. Understanding this pathway is relevant for researchers using **Droxidopa-13C6** as a tracer in metabolic studies.



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*Metabolic Conversion of **Droxidopa-13C6** to Norepinephrine-13C6.*

Droxidopa is converted to norepinephrine by the enzyme aromatic L-amino acid decarboxylase (AADC).[5][6][7] This conversion is the basis of its pharmacological activity.[5][6][7]

Conclusion

Droxidopa-13C6, like its unlabeled form, is a stable molecule under controlled storage conditions. It is primarily susceptible to degradation through hydrolysis (acidic and alkaline) and high temperatures. It demonstrates good stability against oxidation and light. For maintaining the integrity of **Droxidopa-13C6**, it is imperative to store it in a cool, dry, and dark environment. The provided analytical methods can be adapted for the quality control and stability assessment of **Droxidopa-13C6** in research and pharmaceutical development.

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